

Biophysical Characterization of AI-4-57: A Technical Guide

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Compound of Interest

Compound Name: AI-4-57

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This technical guide provides an in-depth overview of the biophysical characterization of **AI-4-57**, a small molecule inhibitor targeting the protein-protein interaction between Core-Binding Factor Subunit Beta (CBF β) and the RUNX1 transcription factor, particularly in the context of the oncogenic fusion protein CBF β -SMMHC found in acute myeloid leukemia (AML).

Core Findings: Quantitative Data Summary

AI-4-57 has been identified as an allosteric inhibitor of the CBF β -SMMHC-RUNX1 interaction. [1] The key quantitative measure of its activity is the half-maximal inhibitory concentration (IC₅₀), which has been determined using a Fluorescence Resonance Energy Transfer (FRET) assay.

Parameter	Value	Method	Target
IC ₅₀	22 $\pm$ 8 μ M	FRET Assay	CBF β -SMMHC-RUNX1 Interaction

Experimental Protocols

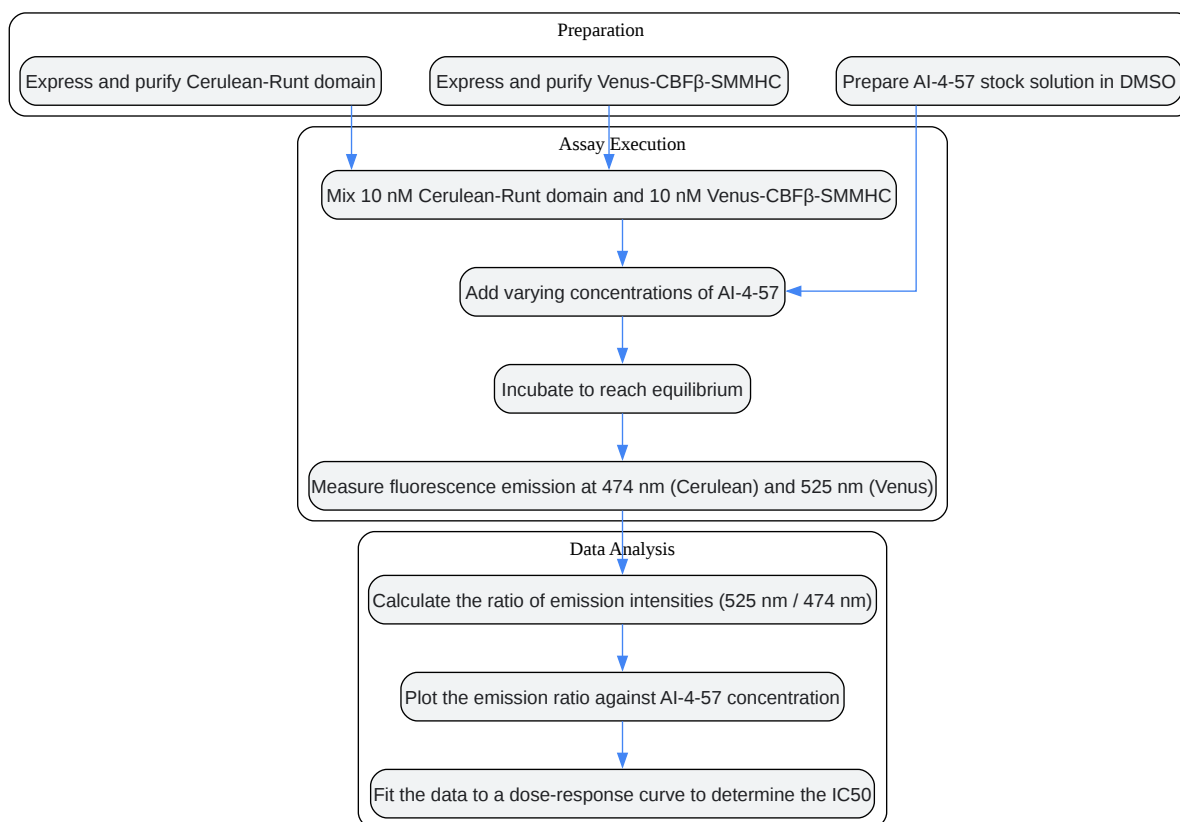
Detailed methodologies for the key biophysical experiments used to characterize **AI-4-57** are provided below.

Fluorescence Resonance Energy Transfer (FRET) Assay

This assay is employed to quantify the inhibitory effect of **AI-4-57** on the interaction between CBF β -SMMHC and the RUNX1 Runt domain.

Principle: FRET is a distance-dependent interaction between two fluorophores, a donor and an acceptor. When the two are in close proximity (typically <10 nm), excitation of the donor fluorophore can lead to energy transfer to the acceptor, which then emits fluorescence. In this assay, the RUNX1 Runt domain is fused to a donor fluorophore (e.g., Cerulean) and CBF β -SMMHC to an acceptor fluorophore (e.g., Venus). Inhibition of their interaction by **AI-4-57** leads to a decrease in the FRET signal.

Experimental Workflow:



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Caption: Workflow for the FRET-based inhibition assay.

Detailed Steps:

- **Protein Expression and Purification:** Recombinant Cerulean-fused RUNX1 Runt domain and Venus-fused CBF β -SMMHC are expressed in a suitable system (e.g., *E. coli*) and purified to homogeneity.
- **Assay Setup:** In a microplate format, 10 nM of Cerulean-Runt domain and 10 nM of Venus-CBF β -SMMHC are combined in an appropriate assay buffer.^[1]
- **Compound Addition:** **AI-4-57**, serially diluted in DMSO, is added to the wells to achieve a range of final concentrations. A DMSO-only control is included.
- **Incubation:** The plate is incubated at room temperature to allow the binding reaction to reach equilibrium.
- **Fluorescence Measurement:** The fluorescence emission is measured at 474 nm (donor emission) and 525 nm (acceptor/FRET emission) using a plate reader with an excitation wavelength suitable for the donor (e.g., 433 nm).^[2]
- **Data Analysis:** The ratio of the emission intensity at 525 nm to that at 474 nm is calculated for each concentration of **AI-4-57**.^{[1][2]} The data are then plotted against the logarithm of the inhibitor concentration and fitted to a sigmoidal dose-response curve to determine the IC₅₀ value.^[2]

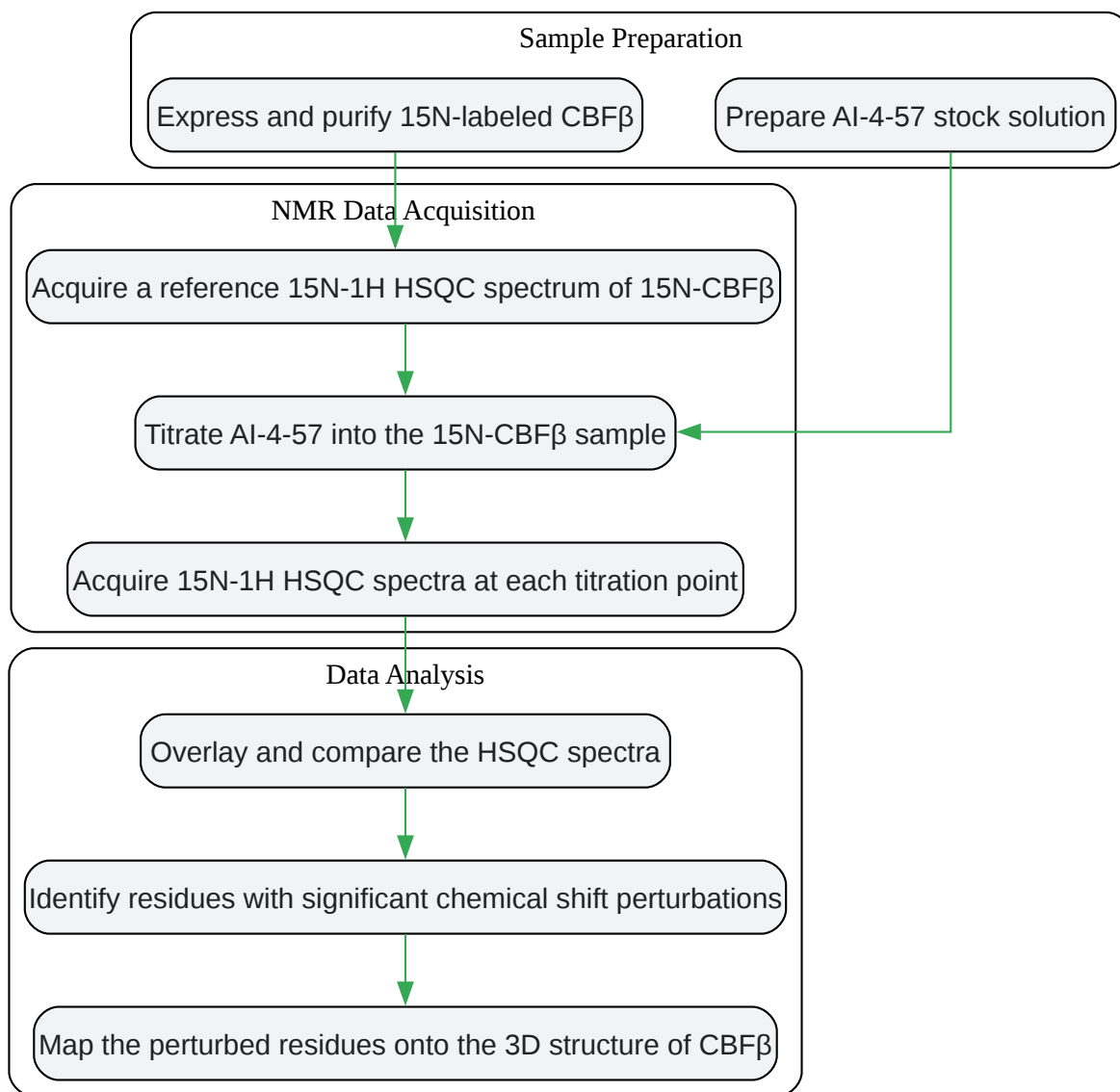
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is utilized to confirm the direct binding of **AI-4-57** to CBF β and to identify the binding interface. Two primary NMR techniques are employed: 15N-1H Heteronuclear Single Quantum Coherence (HSQC) and Saturation Transfer Difference (STD) NMR.

1. 15N-1H HSQC Titration

Principle: The 15N-1H HSQC experiment provides a fingerprint of a protein, where each peak corresponds to the amide group of a specific amino acid residue. Upon binding of a small molecule, residues at the binding site and those undergoing conformational changes will exhibit chemical shift perturbations (CSPs) or changes in peak intensity.

Experimental Workflow:

[Click to download full resolution via product page](#)Caption: Workflow for ^{15}N - ^1H HSQC titration experiment.

Detailed Steps:

- Protein Expression and Labeling: Uniformly ^{15}N -labeled CBF β is expressed in minimal media containing $^{15}\text{NH}_4\text{Cl}$ as the sole nitrogen source and subsequently purified.[2]
- NMR Sample Preparation: A sample of ^{15}N -CBF β (e.g., 150 μM) is prepared in a suitable NMR buffer.[2]
- Reference Spectrum: A baseline ^{15}N - ^1H HSQC spectrum of the protein alone is recorded.[1]
- Titration: A concentrated stock solution of **AI-4-57** is incrementally added to the protein sample.[2]
- Data Acquisition: After each addition of **AI-4-57**, a ^{15}N - ^1H HSQC spectrum is acquired.[2]
- Data Analysis: The spectra are overlaid, and the chemical shifts of the backbone amide protons and nitrogens are compared. Residues showing significant CSPs are identified, indicating their involvement in the binding interaction.[1]

2. Saturation Transfer Difference (STD) NMR

Principle: STD NMR is used to identify which protons of a small molecule are in close contact with a large protein. The protein is selectively saturated with radiofrequency pulses. This saturation is transferred to the bound ligand via spin diffusion. When the ligand dissociates, it carries this saturation information, leading to a decrease in the intensity of its signals in a difference spectrum.

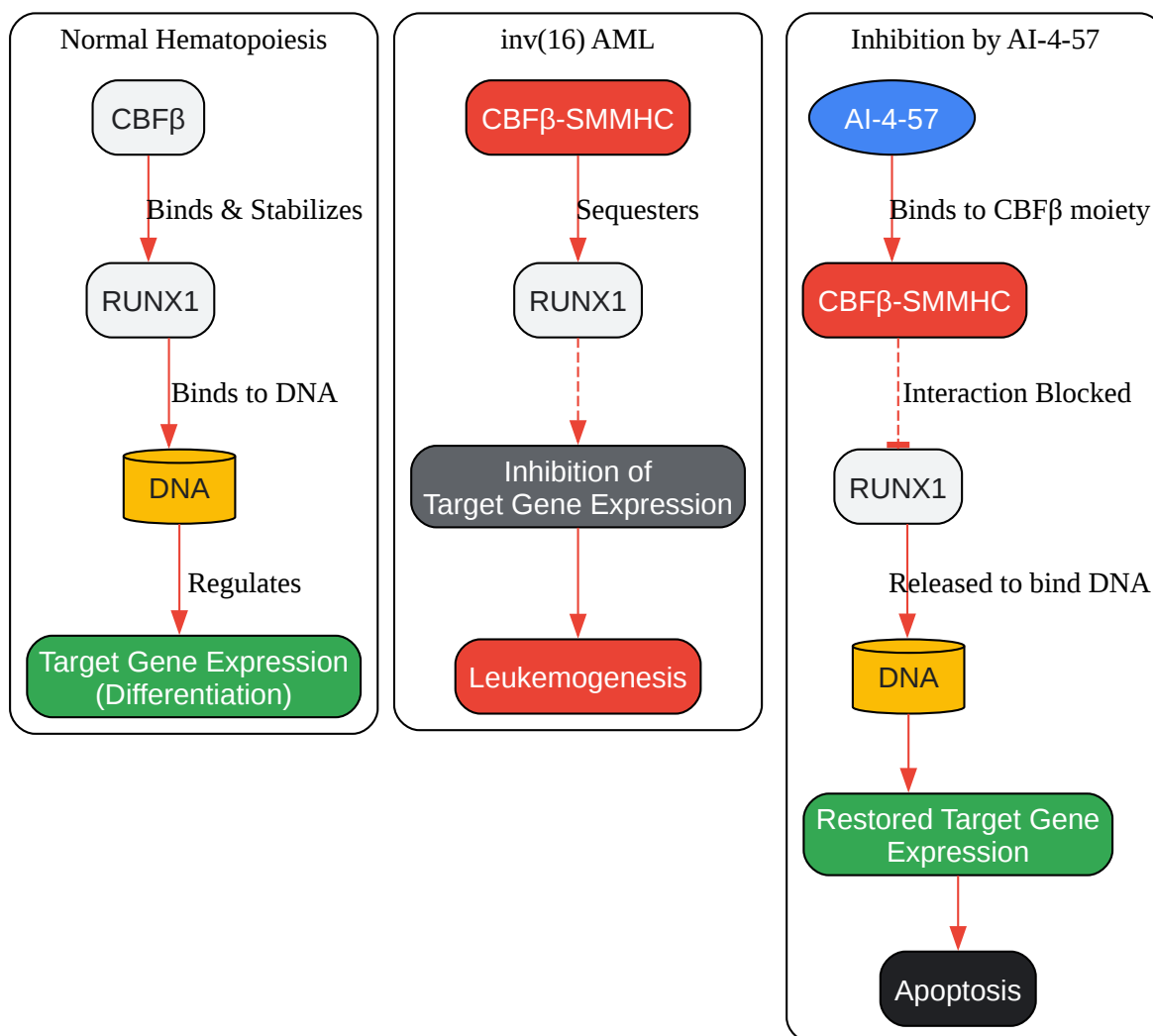
Detailed Steps:

- Sample Preparation: A sample containing the protein (CBF β , e.g., 200 μM) and an excess of the ligand (**AI-4-57**, e.g., 2 mM) is prepared in a deuterated buffer.[2]
- On-Resonance Spectrum: A ^1H NMR spectrum is acquired with selective saturation of protein resonances that are not overlapping with ligand signals.
- Off-Resonance Spectrum: A reference ^1H NMR spectrum is acquired with the saturation frequency set to a region where no protein or ligand signals are present.

- **Difference Spectrum:** The on-resonance spectrum is subtracted from the off-resonance spectrum. The resulting STD spectrum shows only the signals of the ligand that have received saturation from the protein.
- **Epitope Mapping:** The relative intensities of the signals in the STD spectrum provide information about which parts of the **AI-4-57** molecule are in closest proximity to the CBF β surface.

Signaling Pathway and Mechanism of Action

AI-4-57 acts by disrupting the interaction between the oncogenic fusion protein CBF β -SMMHC and the transcription factor RUNX1. In AML with the inv(16) chromosome inversion, CBF β -SMMHC sequesters RUNX1, preventing it from regulating its target genes, which are crucial for normal hematopoietic differentiation. By binding to CBF β , **AI-4-57** allosterically inhibits the CBF β -SMMHC-RUNX1 interaction, leading to the release of RUNX1. The freed RUNX1 can then translocate to the nucleus and regulate the expression of its target genes, promoting differentiation and apoptosis of the leukemic cells.



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Caption: Mechanism of action of **AI-4-57** in inv(16) AML.

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